

thermochemical data for 2,3-Dichloro-6-nitroaniline

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Compound of Interest

Compound Name: 2,3-Dichloro-6-nitroaniline

Cat. No.: B1587157

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Technical Guide on 2,3-Dichloro-6-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physicochemical data and synthesis protocols for **2,3-Dichloro-6-nitroaniline**. Due to a lack of direct experimental thermochemical data for this specific compound in publicly accessible literature, this guide also presents data for a closely related isomer to provide a comparative context.

Physicochemical and Thermochemical Data

Direct experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity for **2,3-Dichloro-6-nitroaniline** are not readily available in the reviewed literature. However, a collection of its physicochemical properties has been compiled from various sources.

For comparative purposes, experimental thermochemical data for a related isomer, 4,5-dichloro-2-nitroaniline, is available and presented below. It is important to note that these values are not directly transferable to **2,3-Dichloro-6-nitroaniline** but can serve as a useful reference for computational estimations and further experimental design. An experimental study on 4,5-dichloro-2-nitroaniline also mentioned the estimation of standard molar enthalpies of formation for other dichloro-2-nitroaniline isomers, though the specific values for the 2,3-dichloro-6-nitro isomer were not accessible in the reviewed abstracts.^[1]

Table 1: Physicochemical Properties of 2,3-Dichloro-6-nitroaniline

Property	Value	Reference
CAS Number	65078-77-5	[2][3][4]
Molecular Formula	C ₆ H ₄ Cl ₂ N ₂ O ₂	[2][3][4][5][6]
Molecular Weight	207.01 g/mol	[3][5]
Appearance	Yellow solid	[4]
Melting Point	Not Available	[4]
Boiling Point	323.5 °C at 760 mmHg	[4]
Density	1.624 g/cm ³	[4]
Flash Point	149.4 °C	[4]
Vapor Pressure	0.000261 mmHg at 25°C	[4]
Refractive Index	1.655	[4]

Table 2: Experimental Thermochemical Data for 4,5-Dichloro-2-nitroaniline

Property	Value	Reference
Standard Molar Enthalpy of Formation (Crystalline, 298.15 K)	-(99.7 +/- 1.6) kJ·mol ⁻¹	[1][7]
Standard Molar Enthalpy of Sublimation (298.15 K)	(109.4 +/- 0.9) kJ·mol ⁻¹	[1]
Standard Molar Enthalpy of Formation (Gaseous, 298.15 K)	Derived from crystalline and sublimation data	[1][7]

Experimental Protocols: Synthesis of 2,3-Dichloro-6-nitroaniline

The industrial synthesis of **2,3-Dichloro-6-nitroaniline** is typically achieved through the ammonolysis of 2,3,4-trichloronitrobenzene. The following protocol is based on a patented method.

Materials:

- 1,2,3-Trichlorobenzene
- 98% Sulfuric Acid
- 95% Nitric Acid
- Organic Solvent (e.g., Chlorobenzene)
- Ammonia water
- Catalyst (e.g., p-hydroxybenzenesulfonic acid)
- Water
- Calcium Oxide

Procedure:

Step 1: Nitration of 1,2,3-Trichlorobenzene to 2,3,4-Trichloronitrobenzene

- Charge a nitration reactor with 98% sulfuric acid and 1,2,3-trichlorobenzene.
- Initiate stirring and raise the temperature of the reactor to 45-55 °C to completely dissolve the 1,2,3-trichlorobenzene.
- Prepare a mixed acid solution by combining 98% sulfuric acid and 95% nitric acid in a separate vessel. The molar ratio of nitric acid to 1,2,3-trichlorobenzene should be approximately 1.05:1 to 1.15:1.
- Add the mixed acid dropwise to the nitration reactor over a period of 20-35 minutes, maintaining the reaction temperature at 50 °C.

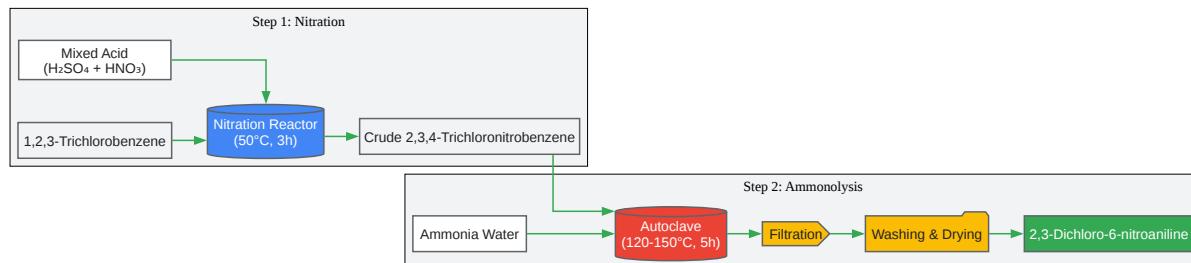
- After the addition is complete, maintain the reaction at this temperature for 3 hours with continued stirring.
- Upon completion, allow the mixture to settle and separate the layers. The sulfuric acid layer can be recovered for reuse.
- Wash the organic layer containing the 2,3,4-trichloronitrobenzene crude product with water and separate the aqueous layer.

Step 2: Ammonolysis of 2,3,4-Trichloronitrobenzene

- In an autoclave, combine the crude 2,3,4-trichloronitrobenzene from the previous step with an organic solvent (e.g., chlorobenzene) and ammonia water.
- Raise the temperature to 120-150 °C and maintain this temperature for 5 hours under stirring.
- After the reaction, cool the mixture to room temperature.
- Separate the resulting material by filtration.
- Recover the organic solvent from the filtrate by distillation.
- Treat the ammonia layer with calcium oxide to convert ammonium ions to free ammonia, which can be recovered and recycled.
- Wash the filter cake with hot water (40-60 °C) until neutral.
- Dry the solid product to obtain **2,3-dichloro-6-nitroaniline**.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **2,3-Dichloro-6-nitroaniline**.

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